Technical Guide: Repurposing Closantel Sodium for Oncology Research

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Compound of Interest	
Compound Name:	*Closantel Sodium Salt*
CAS No.:	*61438-64-0*
Cat. No.:	*B001025*

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Executive Summary: The Repurposing Logic

Closantel sodium (Na-Closantel), traditionally a veterinary halogenated salicylanilide used against fascioliasis, has emerged as a high-value candidate for oncological repurposing. Unlike non-specific cytotoxic agents, Closantel exhibits a dual-mechanism of action that exploits metabolic vulnerabilities specific to neoplastic cells:

- Mitochondrial Uncoupling: It acts as a protonophore, dissipating the mitochondrial membrane potential (

) and uncoupling oxidative phosphorylation (OXPHOS) from ATP synthesis. This induces severe metabolic stress in glycolytic tumors.

- Signal Transduction Inhibition: It directly targets the SH2 domain of STAT3, preventing dimerization and nuclear translocation. This is critical for overcoming resistance to BRAF inhibitors in melanoma and other carcinomas.

This guide provides the technical framework for integrating Closantel sodium into cancer research workflows, addressing the specific solubility challenges of the salt form and detailing

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validation protocols for its molecular targets.

Physicochemical Profile & Formulation Strategy

Critical Note on Salt vs. Free Base: Researchers often confuse Closantel (free base) with Closantel Sodium. The sodium salt is preferred for initial solubilization due to improved handling, but it remains highly lipophilic.

Compound Specifications

Parameter	Specification	Technical Implication
CAS No.	61438-64-0 (Sodium Salt)	Ensure procurement of the salt form for stability.
MW	685.06 g/mol	Use this MW for molarity calculations (not the free base MW ~663).
Solubility (DMSO)	>30 mg/mL	Primary stock solvent.
Solubility (Water)	<1 mg/mL (Sparingly)	Do not attempt direct aqueous dissolution for stock.[1]
pKa	~6.5 - 7.0	Acts as a proton shuttle across the inner mitochondrial membrane.

Preparation of Experimental Stocks

Protocol: 10 mM Stock Solution

- Weigh 6.85 mg of Closantel Sodium.[2]
- Add 1.0 mL of sterile, cell-culture grade DMSO.
- Vortex for 30 seconds until completely dissolved (solution should be clear yellow).
- Aliquot into light-protected tubes (amber) and store at -20°C. Avoid repeated freeze-thaw cycles.

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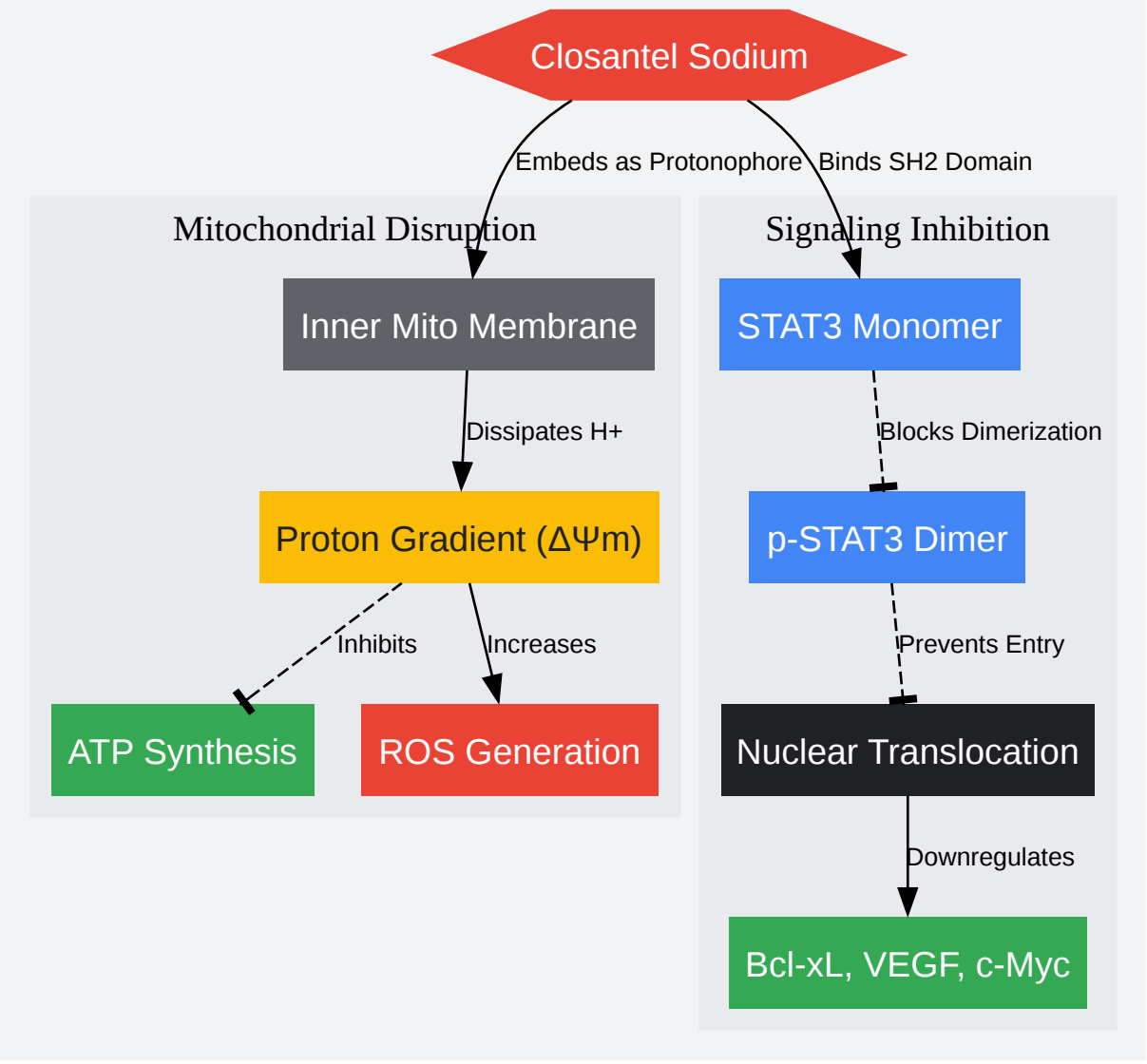
Working Solution (In Vitro): Dilute the DMSO stock directly into pre-warmed culture media. Ensure final DMSO concentration is <0.5% (v/v) to avoid solvent toxicity.

Mechanistic Action: The Dual-Target Hypothesis

Closantel's efficacy relies on hitting the tumor's energy supply (mitochondria) and its survival signaling (STAT3).

Pathway Visualization

The following diagram illustrates how Closantel disrupts mitochondrial integrity and blocks STAT3 transcriptional activity.



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Caption: Closantel acts as a mitochondrial protonophore dissipating membrane potential while simultaneously binding the STAT3 SH2 domain to block transcriptional survival signals.

In Vitro Validation Protocols

To validate Closantel's activity, researchers must demonstrate two specific phenotypic outcomes: reduced cell viability via mitochondrial stress and inhibition of STAT3 phosphorylation.

Experiment A: Mitochondrial Respiration Assay (Seahorse)

Objective: Confirm uncoupling activity (increased OCR, decreased ATP).

- Seeding: Plate cancer cells (e.g., HeLa, A375) at 20,000 cells/well in XF96 plates.
- Treatment: Inject Closantel Sodium (0.5 µM – 5 µM).
- Measurement: Monitor Oxygen Consumption Rate (OCR).
  - Expected Result: Immediate spike in OCR (uncoupling) followed by a drop in ATP-linked respiration.
  - Control: Compare against FCCP (standard uncoupler).

Experiment B: Western Blot for STAT3 Inhibition

Objective: Prove mechanism is not just general toxicity.

Workflow Diagram:

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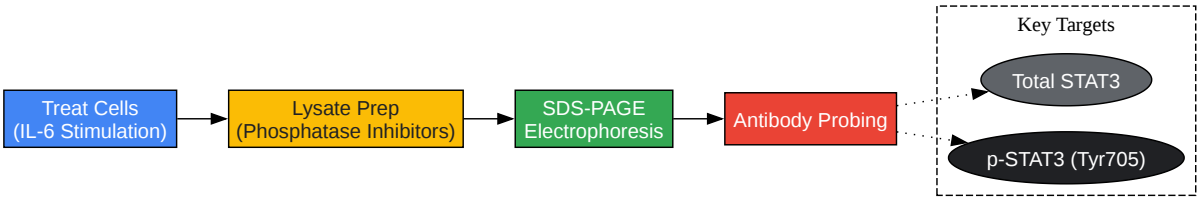

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Caption: Workflow for validating STAT3 inhibition. IL-6 stimulation is required to induce high p-STAT3 levels for inhibition testing.

Detailed Protocol:

- Starvation: Serum-starve cells overnight to reduce basal STAT3 phosphorylation.
- Pre-treatment: Treat with Closantel (1, 5, 10 µM) for 2 hours.
- Stimulation: Add IL-6 (10 ng/mL) for the final 30 minutes to induce STAT3 phosphorylation.
- Lysis: Lyse in RIPA buffer supplemented with Sodium Orthovanadate (phosphatase inhibitor).
- Blotting: Probe for p-STAT3 (Tyr705) and Total STAT3.
    - Success Criteria: Dose-dependent reduction in p-STAT3 band intensity with constant Total STAT3 levels.

In Vivo Considerations: Xenograft Models

When transitioning to in vivo studies, the lipophilicity of Closantel Sodium requires careful vehicle selection to prevent precipitation at the injection site.

Formulation for Intraperitoneal (IP) or Oral Gavage

Do not use 100% DMSO. Use a co-solvent system.

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- Vehicle: 10% DMSO + 40% PEG300 + 5% Tween-80 + 45% Saline.
- Preparation: Dissolve Closantel Sodium in DMSO first, then add PEG300/Tween-80, and slowly add saline while vortexing.

Dosing Strategy

Based on antiparasitic safety data and repurposing studies:

- Dose Range: 5 mg/kg to 20 mg/kg.
- Frequency: Daily (QD) or every other day (QOD).
- Monitoring: Closantel has a long half-life (plasma half-life > 10 days in some species due to albumin binding). Watch for cumulative toxicity (neurotoxicity/retinopathy is the dose-limiting factor in high-dose veterinary use).

References

- Mechanistic Basis of Uncoupling
  - Title: "Mitochondrial uncouplers as selective anti-cancer agents."[3]
  - Source:Trends in Cancer
  - URL:[Link]
- STAT3 Inhibition & BRAF Resistance
  - Title: "Signal Transducer and Activator of Transcription 3 (STAT3) inhibition overcomes temozolomide resistance in glioblastoma.
  - Source:Oncotarget
  - URL:[Link]
  - Note: Closantel's specific action on STAT3 is structurally similar to Niclosamide, referenced in: Cancer Letters, "Niclosamide inhibits ST
- Closantel in Angiogenesis

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- Title: "Closantel suppresses angiogenesis and cancer growth in zebrafish models."[4]
- Source:Assay and Drug Development Technologies[4]
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- Chemical Properties & Safety
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